

An In-depth Technical Guide to 3-Hexadecanone: Synonyms, Properties, and Analytical Methodologies

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Compound of Interest

Compound Name: 3-Hexadecanone

Cat. No.: B095793

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Hexadecanone**, a long-chain aliphatic ketone. It details its various synonyms and alternative names, summarizes its key chemical and physical properties, and presents a detailed analytical workflow for its separation and analysis. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development who may be working with or investigating this compound.

Nomenclature and Identification

Accurate identification of chemical compounds is critical in scientific research and development. **3-Hexadecanone** is known by several alternative names and is assigned specific identifiers by various chemical and regulatory databases. A consolidated list of these identifiers is provided in the table below for easy reference.

Identifier Type	Value
IUPAC Name	hexadecan-3-one
Synonyms	Ethyl tridecyl ketone, Ethyl n-tridecyl ketone
CAS Number	18787-64-9
EC Number	242-572-6
PubChem CID	87789
ChEBI ID	CHEBI:179365
LIPID MAPS ID	LMFA12000188
Molecular Formula	C ₁₆ H ₃₂ O
Molecular Weight	240.42 g/mol
InChI	InChI=1S/C16H32O/c1-3-5-6-7-8-9-10-11-12-13-14-15-16(17)4-2/h3-15H2,1-2H3
InChIKey	LTMXHUUHBSCKEK-UHFFFAOYSA-N
SMILES	CCCCCCCCCCCCCCC(=O)CC

Physicochemical Properties

Understanding the physical and chemical properties of **3-Hexadecanone** is essential for its handling, storage, and application in experimental settings.

Property	Value
Physical Description	White crystalline solid[1]
Melting Point	42-44 °C
Boiling Point	140 °C at 2 mmHg
Solubility	Insoluble in water. Soluble in organic solvents.
Kovats Retention Index	Standard non-polar: 1777, 1778; Semi-standard non-polar: 1803[1]

Experimental Protocol: Separation by High-Performance Liquid Chromatography (HPLC)

The following section details an experimental protocol for the separation and analysis of **3-Hexadecanone** using reverse-phase high-performance liquid chromatography (RP-HPLC). This method is suitable for purity assessment and quantification.^[2]

Materials and Instrumentation

- Column: Newcrom R1 HPLC column
- Mobile Phase:
 - Solvent A: Water
 - Solvent B: Acetonitrile (MeCN)
- Acid Modifier: Phosphoric acid (for standard applications) or Formic acid (for Mass Spectrometry compatible applications)
- Instrumentation: A standard HPLC system equipped with a UV detector.

Chromatographic Conditions

- Mode: Reverse Phase (RP)
- Mobile Phase Composition: A suitable gradient of Acetonitrile and Water. The exact gradient will depend on the specific separation requirements and should be optimized in the laboratory.
- Flow Rate: To be optimized based on column dimensions and particle size.
- Detection: UV detection at an appropriate wavelength for ketones (typically in the range of 200-220 nm).
- Column Temperature: Ambient or controlled as required for reproducibility.

Sample Preparation

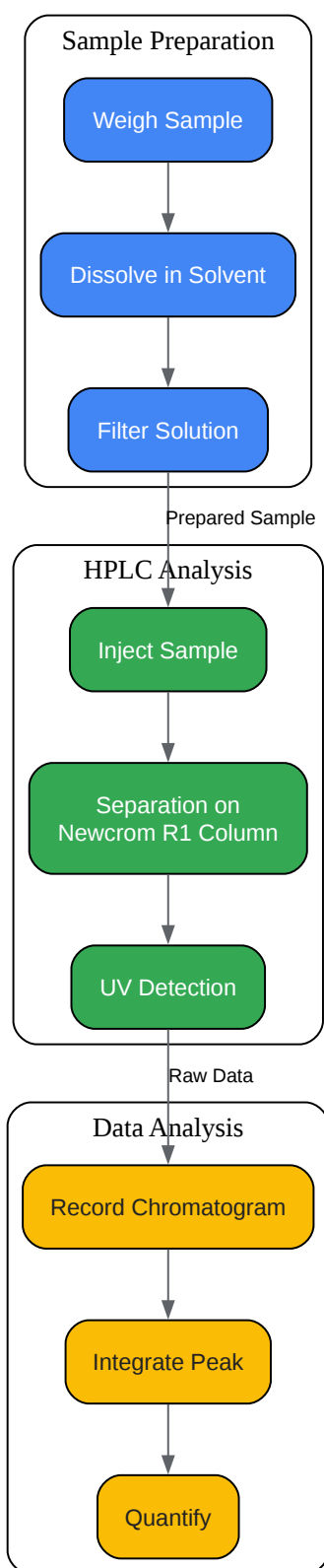
- Accurately weigh a known amount of the **3-Hexadecanone** sample.
- Dissolve the sample in a suitable organic solvent, such as Acetonitrile or Methanol, to a known concentration.
- Filter the sample solution through a 0.22 μm or 0.45 μm syringe filter to remove any particulate matter before injection into the HPLC system.

Analytical Procedure

- Equilibrate the HPLC column with the initial mobile phase composition for a sufficient amount of time to ensure a stable baseline.
- Inject a known volume of the prepared sample onto the column.
- Run the HPLC method with the defined gradient and detection parameters.
- Record the chromatogram and integrate the peak corresponding to **3-Hexadecanone**.
- For quantitative analysis, a calibration curve should be prepared using standards of known concentration.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **3-Hexadecanone**, from sample preparation to data analysis.



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Caption: Workflow for the HPLC analysis of **3-Hexadecanone**.

Biological Context and Signaling Pathways

Currently, there is limited specific information available in the public domain directly implicating **3-Hexadecanone** in defined signaling pathways. It has been identified as a component in the plant *Cochlospermum tinctorium*.^[1] While many long-chain ketones and related lipids are known to play roles in cellular signaling, energy storage, and membrane structure, the precise biological function and pathway involvement of **3-Hexadecanone** remain an area for further investigation.

Researchers interested in the potential biological activity of **3-Hexadecanone** could explore its effects on pathways commonly modulated by lipids, such as those involved in inflammation, metabolic regulation, or cellular proliferation.

Conclusion

This technical guide has provided a detailed summary of the nomenclature, physicochemical properties, and a standard analytical method for **3-Hexadecanone**. The provided information aims to support researchers and scientists in their work with this compound. Future research is warranted to elucidate the potential biological roles and signaling pathway interactions of **3-Hexadecanone**, which may open new avenues for its application in drug development and other scientific disciplines.

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References

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- 2. Separation of 3-Hexadecanone on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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